

Technical Support Center: ACAT-IN-10 Dihydrochloride

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Compound of Interest

Compound Name: ACAT-IN-10 dihydrochloride

Cat. No.: B8624331

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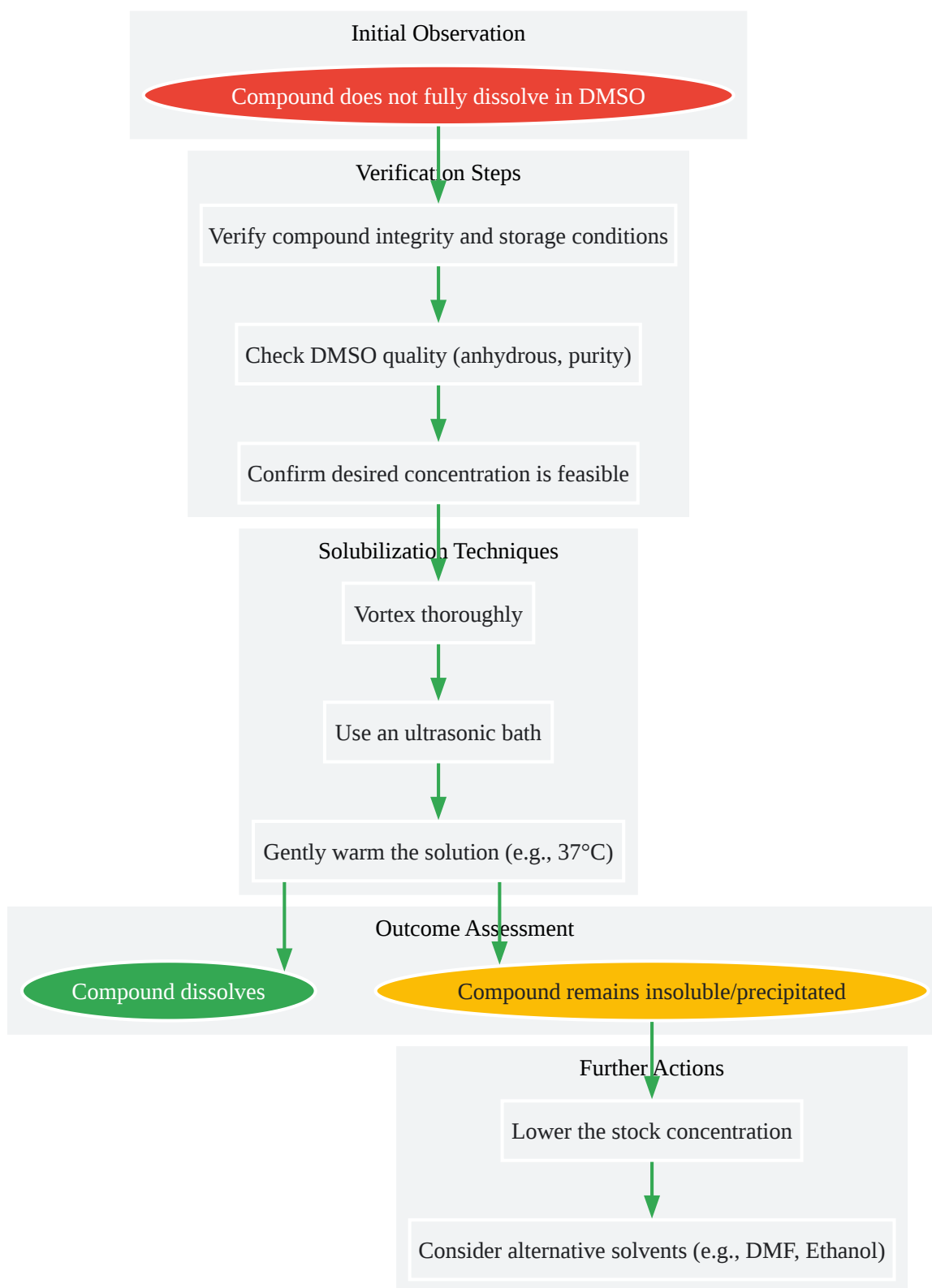
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **ACAT-IN-10 dihydrochloride**, focusing on common solubility issues in DMSO.

Troubleshooting Guide

Issue: **ACAT-IN-10 dihydrochloride** is not dissolving in DMSO.

This guide provides a systematic approach to troubleshoot solubility issues with **ACAT-IN-10 dihydrochloride** in DMSO.

Troubleshooting Workflow



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Caption: Troubleshooting workflow for dissolving **ACAT-IN-10 dihydrochloride** in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is **ACAT-IN-10 dihydrochloride** and what are its properties?

A1: **ACAT-IN-10 dihydrochloride** is an inhibitor of Acyl-coenzyme A: cholesterol acyltransferase (ACAT).[1] It is supplied as a solid. Specific quantitative solubility data in DMSO is not readily available from commercial suppliers, indicating potential for limited solubility.

Data Summary: **ACAT-IN-10 Dihydrochloride**

Property	Value	Reference
Molecular Formula	C35H58Cl2N4O5S	[2]
Molecular Weight	717.83 g/mol	[2]
CAS Number	199983-77-2	[2]
Physical Appearance	Solid	N/A
Solubility in DMSO	Data not available	N/A
Storage	Store at -20°C as a solid.	[2]

Q2: I'm having trouble dissolving **ACAT-IN-10 dihydrochloride** in DMSO. What should I do?

A2: Difficulty in dissolving **ACAT-IN-10 dihydrochloride** can be due to several factors. Follow the troubleshooting workflow above. Key steps include:

- **Ensure DMSO Quality:** Use anhydrous, high-purity DMSO. DMSO is hygroscopic and absorbed water can decrease the solubility of many compounds.
- **Apply Energy:** Vortexing, sonication, and gentle warming (to 37°C) can help increase the rate of dissolution.
- **Re-evaluate Concentration:** If the compound still does not dissolve, your target concentration may be above its solubility limit in DMSO. Try preparing a more dilute stock solution.

Q3: Can I heat the solution to improve solubility?

A3: Gentle warming to approximately 37°C is acceptable for short periods to aid dissolution. Avoid excessive or prolonged heating, as it may degrade the compound. The stability of **ACAT-IN-10 dihydrochloride** at elevated temperatures in DMSO has not been extensively documented.

Q4: What are the recommended storage conditions for **ACAT-IN-10 dihydrochloride** solutions in DMSO?

A4: Once dissolved in DMSO, it is recommended to aliquot the stock solution into single-use vials and store them at -20°C or -80°C to minimize freeze-thaw cycles. This helps to maintain the integrity and stability of the compound.

Q5: Are there alternative solvents I can use if DMSO is not effective?

A5: While DMSO is a common solvent for many small molecules, if you continue to face solubility issues, you might consider other organic solvents such as N,N-dimethylformamide (DMF) or ethanol. However, the solubility of **ACAT-IN-10 dihydrochloride** in these solvents is also not widely reported. It is crucial to ensure that any alternative solvent is compatible with your downstream experimental assays.

Experimental Protocols

Protocol: Preparation of a 10 mM Stock Solution of **ACAT-IN-10 Dihydrochloride** in DMSO

This protocol provides a general procedure for preparing a stock solution. The final achievable concentration may be lower than 10 mM if the compound has limited solubility.

Materials:

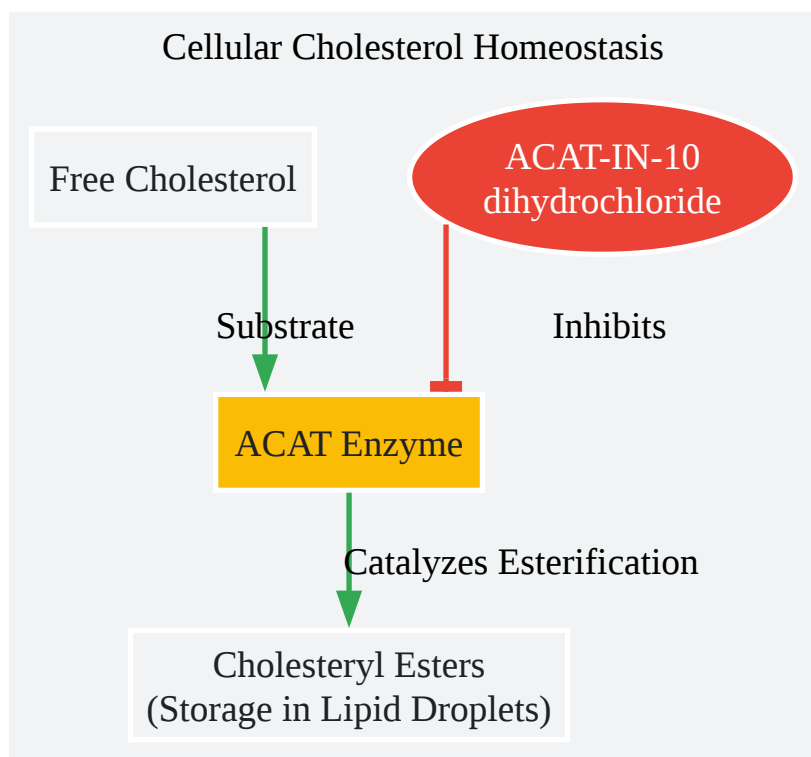
- **ACAT-IN-10 dihydrochloride** (solid)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath

Procedure:

- **Pre-weigh the Compound:** Allow the vial of **ACAT-IN-10 dihydrochloride** to equilibrate to room temperature before opening to prevent condensation of moisture. Weigh the desired amount of the solid into a sterile vial. For example, to prepare 1 mL of a 10 mM solution, you would need 7.18 mg of **ACAT-IN-10 dihydrochloride** (Molecular Weight = 717.83 g/mol).
- **Add DMSO:** Add the calculated volume of anhydrous DMSO to the vial containing the compound.
- **Initial Dissolution:** Cap the vial tightly and vortex for 1-2 minutes to facilitate dissolution.
- **Sonication (if necessary):** If the compound is not fully dissolved, place the vial in an ultrasonic water bath for 5-10 minutes. Check for dissolution periodically.
- **Gentle Warming (if necessary):** If solids persist, warm the solution in a 37°C water bath for 5-10 minutes. Vortex again.
- **Final Assessment:** Visually inspect the solution to ensure it is clear and free of any particulate matter. If the compound does not fully dissolve, it is likely that 10 mM is above its solubility limit. In this case, you will need to either prepare a lower concentration stock or filter the solution to remove undissolved compound, and then determine the actual concentration of the filtered stock solution.
- **Aliquoting and Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile vials. Store the aliquots at -20°C or -80°C.

Signaling Pathway

ACAT-IN-10 is an inhibitor of the enzyme Acyl-coenzyme A: cholesterol acyltransferase (ACAT). ACAT plays a crucial role in cellular cholesterol homeostasis. The simplified diagram below illustrates the central role of ACAT in the esterification of cholesterol.



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Caption: Simplified signaling pathway showing the role of ACAT and its inhibition.

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References

- 1. ACAT-IN-10 dihydrochloride|CAS 199983-77-2|DC Chemicals [dcchemicals.com]
- 2. ACAT-IN-10 dihydrochloride|199983-77-2|MSDS [dcchemicals.com]
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